

# A Comprehensive Technical Guide to 2,3,4,5-Tetrafluorobenzoyl Chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3,4,5-Tetrafluorobenzoyl chloride

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For researchers, scientists, and professionals in drug development, **2,3,4,5-Tetrafluorobenzoyl chloride** is a pivotal reagent. This fluorinated organic compound serves as a critical intermediate in the synthesis of a wide array of pharmaceutical and agrochemical compounds. Its unique fluorine-containing structure imparts desirable properties to target molecules, such as enhanced lipophilicity and metabolic stability.<sup>[1]</sup> This guide provides an in-depth overview of its chemical identifiers, physical properties, synthesis protocols, and key applications.

## Core Identifiers and Physicochemical Properties

Accurate identification and understanding of the physicochemical properties of **2,3,4,5-Tetrafluorobenzoyl chloride** are fundamental for its effective use in research and development. The compound is typically a colorless to light yellow clear liquid with a pungent odor.<sup>[1][2][3]</sup>

Identifier	Value
CAS Number	94695-48-4[2][3][4][5][6]
Molecular Formula	C <sub>7</sub> HClF <sub>4</sub> O[2][4]
Molecular Weight	212.53 g/mol [2][4][5]
PubChem CID	2733689[2][4]
MDL Number	MFCD00075164[2][5]
EC Number	619-058-9[4]
Beilstein/REAXYS No.	5266860[5][7]
InChI	InChI=1S/C7HClF4O/c8-7(13)2-1-3(9)5(11)6(12)4(2)10/h1H[4][5]
InChIKey	XWCKIXLTBNGIHV-UHFFFAOYSA-N[5]
Canonical SMILES	C1=C(C(=C(C(=C1F)F)F)C(=O)Cl)F[5]

Property	Value
Appearance	Colorless to light yellow clear liquid[2][6]
Density	1.58 - 1.61 g/mL at 25 °C[2][3][5]
Boiling Point	65 - 66 °C at 10 mmHg[2], 174.4 °C at 760 mmHg[3]
Refractive Index	n <sub>20/D</sub> 1.478 - 1.49[2][3][5]
Flash Point	89 °C (closed cup)[5]
Purity	≥ 97% (GC)[2]
Storage Conditions	Store at 2 - 8 °C in a cool, dry place away from ignition sources.[2][3][6]

## Synthesis Protocols

The synthesis of **2,3,4,5-Tetrafluorobenzoyl chloride** can be achieved through various methods. Below are detailed experimental protocols for two common laboratory-scale syntheses.

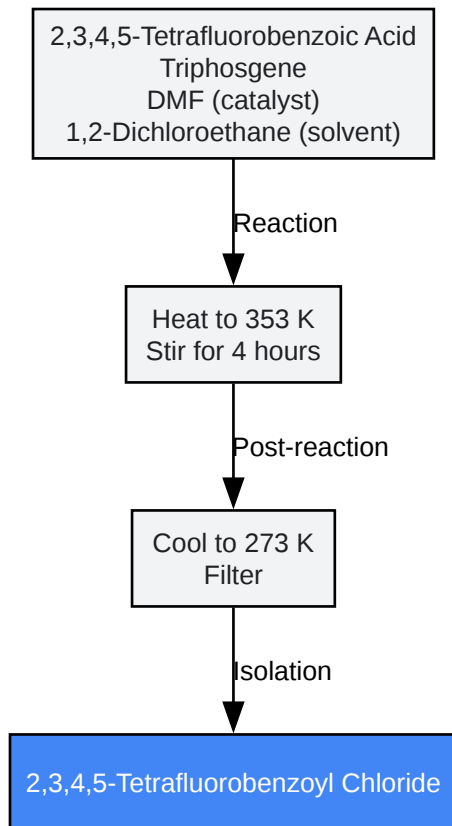
## Synthesis using Triphosgene

A facile and selective method for the preparation of **2,3,4,5-Tetrafluorobenzoyl chloride** involves the use of triphosgene (bis(trichloromethyl)carbonate, BTC) as a chlorinating agent, which is a safer alternative to gaseous phosgene.[8]

### Experimental Protocol:

- A 4-necked round-bottom flask is equipped with a mechanical stirrer, digital thermometer, nitrogen inlet-outlet, and a condenser.
- The flask is charged with triphosgene (5.5 g, 18.5 mmol) and 1,2-dichloroethane (30 mL).
- The mixture is heated to 353 K (80 °C).
- A solution of 2,3,4,5-tetrafluorobenzoic acid (9.7 g, 50 mmol) and N,N-dimethylformamide (DMF) (0.18 g, 5 mol % of the acid) in 1,2-dichloroethane (50 mL) is added dropwise over 1 hour at 353 K.
- The reaction mixture is stirred for an additional 4 hours at the same temperature.
- After cooling to 273 K (0 °C), the mixture is filtered to remove any unreacted triphosgene.
- The resulting product, **2,3,4,5-Tetrafluorobenzoyl chloride**, can be analyzed by Gas Chromatography (GC). This method can achieve a yield of up to 95 mol %.[8][9]

## Synthesis of 2,3,4,5-Tetrafluorobenzoyl Chloride using Triphosgene



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Caption: Workflow for the synthesis of **2,3,4,5-Tetrafluorobenzoyl chloride**.

## Synthesis using Oxalyl Chloride

Another common laboratory preparation involves the use of oxalyl chloride as the chlorinating agent.<sup>[10]</sup>

Experimental Protocol:

- To a solution of 2,3,4,5-tetrafluorobenzoic acid (30.0 g, 155 mmol) in dichloromethane (75 ml), add oxalyl chloride (14.8 ml, 1.1 equivalents).
- Add three drops of dry N,N-dimethylformamide (DMF) to the mixture.
- Stir the vigorous reaction at room temperature overnight.

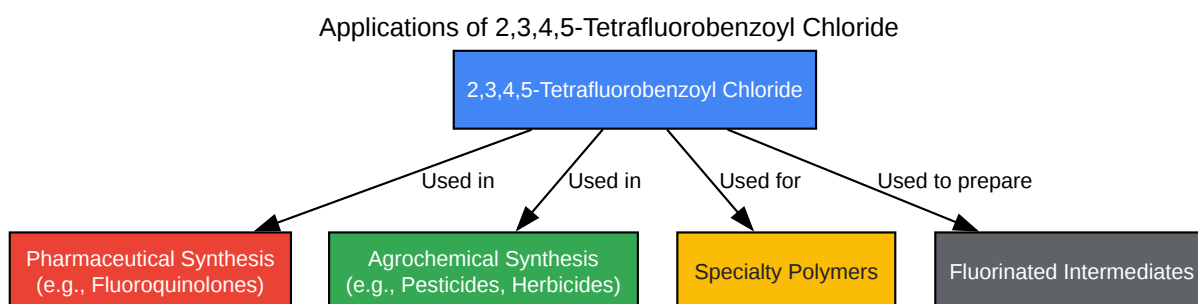
- Concentrate the mixture to an oil.
- The residue is taken up in toluene and re-concentrated to afford **2,3,4,5-tetrafluorobenzoyl chloride**, which can be used in subsequent steps without further purification.[10]

## Industrial Preparation and Applications

Industrially, the synthesis of **2,3,4,5-Tetrafluorobenzoyl chloride** is a multi-step process that can start from raw materials like 3,4,5,6-tetrafluorophthalic anhydride.[11] The process involves condensation, fluorination, hydrolysis, decarboxylation, and finally, chlorination.[11]

The primary application of **2,3,4,5-Tetrafluorobenzoyl chloride** lies in its role as a key building block in the synthesis of fluorinated organic compounds.[2] It is widely utilized in the pharmaceutical and agrochemical industries to introduce fluorine atoms into molecules, which can enhance biological activity and improve the pharmacokinetic profile of drug candidates.[2] [12] For instance, it has been used in the preparation of 4-hydroxy-1-(3-pyridyl)-1-butanone-tetrafluorobenzoate and N-[(4-carbamoylphenyl)carbamothioyl]-2,3,4,5-tetrafluorobenzamide. [7][13] It is also an important intermediate in the synthesis of third-generation fluoroquinolone antibacterials.

As an acylating agent, it readily reacts with various nucleophiles such as amines, alcohols, and thiols to form corresponding amides, esters, and thioesters.[1] Its high reactivity and the ability to impart unique properties through fluorination make it an invaluable tool for chemists in both academic research and industrial manufacturing.[2]



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Caption: Key application areas of **2,3,4,5-Tetrafluorobenzoyl chloride**.

## Safety and Handling

**2,3,4,5-Tetrafluorobenzoyl chloride** is a corrosive substance that can cause severe skin burns and eye damage.[4] It is combustible and reacts with water, which may generate heat or gases.[14] Therefore, appropriate personal protective equipment, including face shields, gloves, and suitable respirators, should be worn when handling this chemical.[5] It should be stored in a tightly closed container in a cool, dry, and well-ventilated area, away from moisture and incompatible materials such as alcohols, oxidizing agents, and strong bases.[3][14]

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Address: 3281 E Guasti Rd

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